

# Application Notes and Protocols: Basic Red 51 in Cosmetic Science Research

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## Compound of Interest

Compound Name: Basic Red 51

Cat. No.: B079145

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## Introduction: Basic Red 51 as a Model Compound

**Basic Red 51**, a cationic azo dye, serves as a valuable model compound in cosmetic science research, particularly in the development and safety assessment of hair dyes and other topical products.<sup>[1]</sup> Its chemical name is 2-[[4-(Dimethylamino)phenyl]azo]-1,3-dimethyl-1H-imidazolium Chloride.<sup>[1][2]</sup> As a direct dye, it adheres to substrates through electrostatic interactions without requiring a chemical reaction, making it an ideal candidate for studying dye formulation, stability, colorfastness, and interactions with biological surfaces like hair and skin.<sup>[1][2]</sup> Its well-defined chemical structure and properties facilitate its use in toxicology studies to understand the potential risks of cosmetic ingredients and in developing advanced analytical methods for their detection.<sup>[1]</sup>

## Physicochemical Properties

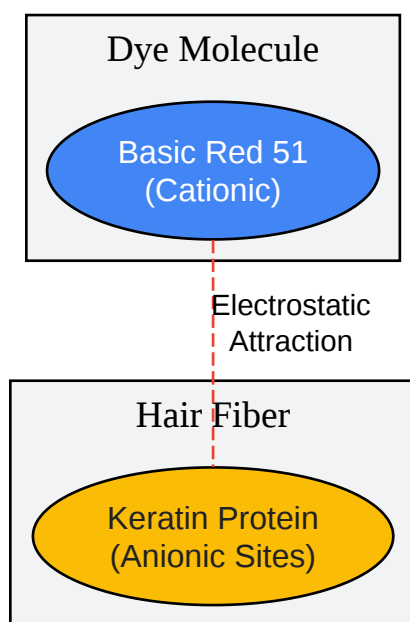
The key physicochemical properties of **Basic Red 51** are summarized below. This data is essential for formulation development, analytical method design, and toxicological assessment.

Property	Value	Reference
INCI Name	Basic Red 51	[3]
CAS Number	77061-58-6; 12270-25-6	[1][4][5]
Molecular Formula	C <sub>13</sub> H <sub>18</sub> ClN <sub>5</sub>	[1][5][6]
Molecular Weight	279.77 g/mol	[4][5][6]
Appearance	Bright red powder or crystalline solid	[6]
Solubility	Soluble in water and alcohol	[4]
Melting Point	~197-200 °C (decomposes)	[4][6]
LogP	1.88 (at 25 °C)	[4]
Absorption Max (λ <sub>max</sub> )	Approximately 523 nm	[3]

## Applications in Cosmetic Science Research

### Model for Hair Dye-Fiber Interaction

**Basic Red 51** is a quintessential model for semi-permanent hair dyes.[7] Its cationic nature, due to the positively charged imidazolium ring, is fundamental to its mechanism of action.[1][8] Hair keratin possesses a net negative charge from amino acid residues, leading to a strong electrostatic attraction that binds the dye to the hair surface.[8] This interaction is non-covalent, which is characteristic of temporary and semi-permanent colorants that are gradually removed by washing.[2]



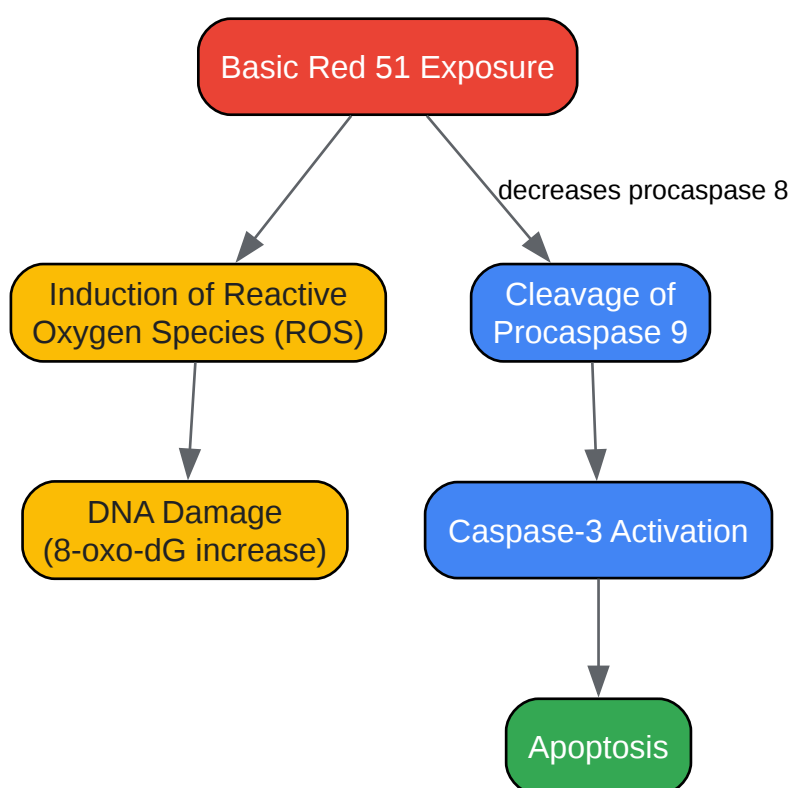
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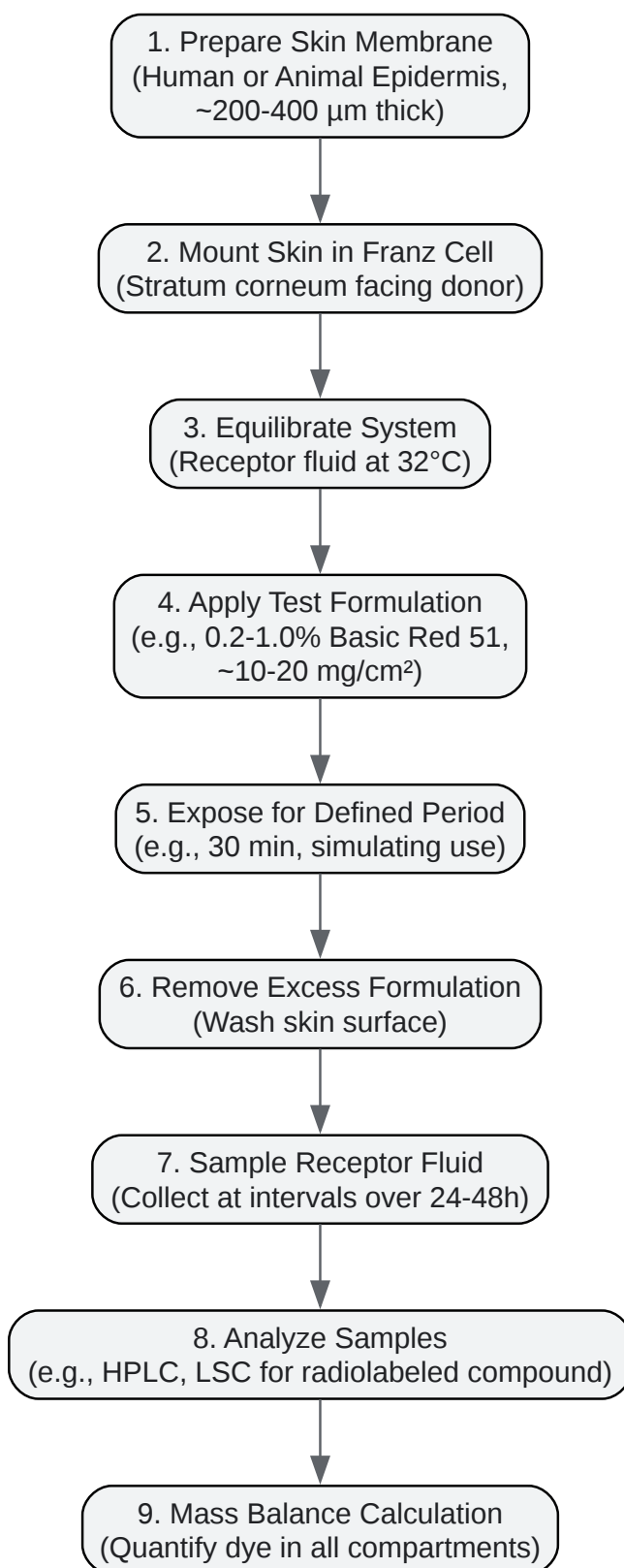
Caption: Electrostatic interaction between cationic **Basic Red 51** and anionic hair keratin.

## Model for Skin Permeation and Toxicology

The potential for systemic exposure to cosmetic ingredients through dermal absorption is a primary safety concern.[9] **Basic Red 51** is used as a model penetrant to investigate the barrier function of the skin and to evaluate the cytotoxicity of topically applied substances. Studies have shown that it can penetrate the skin and, at certain concentrations, induce cytotoxic effects in human skin cells.[6][9]

Research on immortalized human keratinocytes (HaCaT cells) has demonstrated that **Basic Red 51** can induce the production of reactive oxygen species (ROS), leading to oxidative stress, DNA damage, and apoptosis (programmed cell death) mediated by caspase-3 activation.[1][9]





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- To cite this document: BenchChem. [Application Notes and Protocols: Basic Red 51 in Cosmetic Science Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079145#basic-red-51-as-a-model-compound-in-cosmetic-science-research]

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